

Tnik-IN-4: A Technical Guide to a Novel TNIK Inhibitor

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Compound of Interest

Compound Name: Tnik-IN-4

Cat. No.: B15141607

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This technical guide provides an in-depth overview of the discovery, chemical structure, and biological activity of **Tnik-IN-4**, a potent inhibitor of Traf2- and Nck-interacting kinase (TNIK). This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting the TNIK signaling pathway.

Discovery and Rationale

Tnik-IN-4, also identified as compound 5a, was discovered through a research effort focused on identifying novel chemical scaffolds for the inhibition of TNIK, a serine-threonine kinase implicated in the progression of colorectal cancer.[1] The rationale for targeting TNIK stems from its crucial role as a downstream activator in the Wnt/ β -catenin signaling pathway, which is frequently dysregulated in colorectal and other cancers.[2][3][4][5] The discovery of **Tnik-IN-4** originated from a series of benzo[d]oxazol-2(3H)-one derivatives, which were synthesized and evaluated for their potential to inhibit TNIK.

Chemical Structure

The chemical structure of **Tnik-IN-4** (compound 5a) is provided below.

Chemical Name: 6-(4-fluorobenzoyl)-3-(piperidin-1-ylmethyl)benzo[d]oxazol-2(3H)-one

Molecular Formula: C₂₀H₁₉FN₂O₃ Molecular Weight: 366.38 g/mol CAS Number: 2754266-04-9

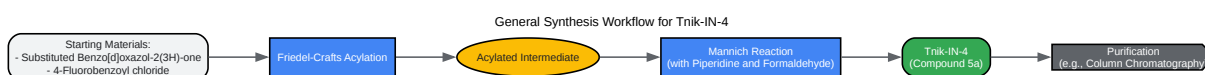
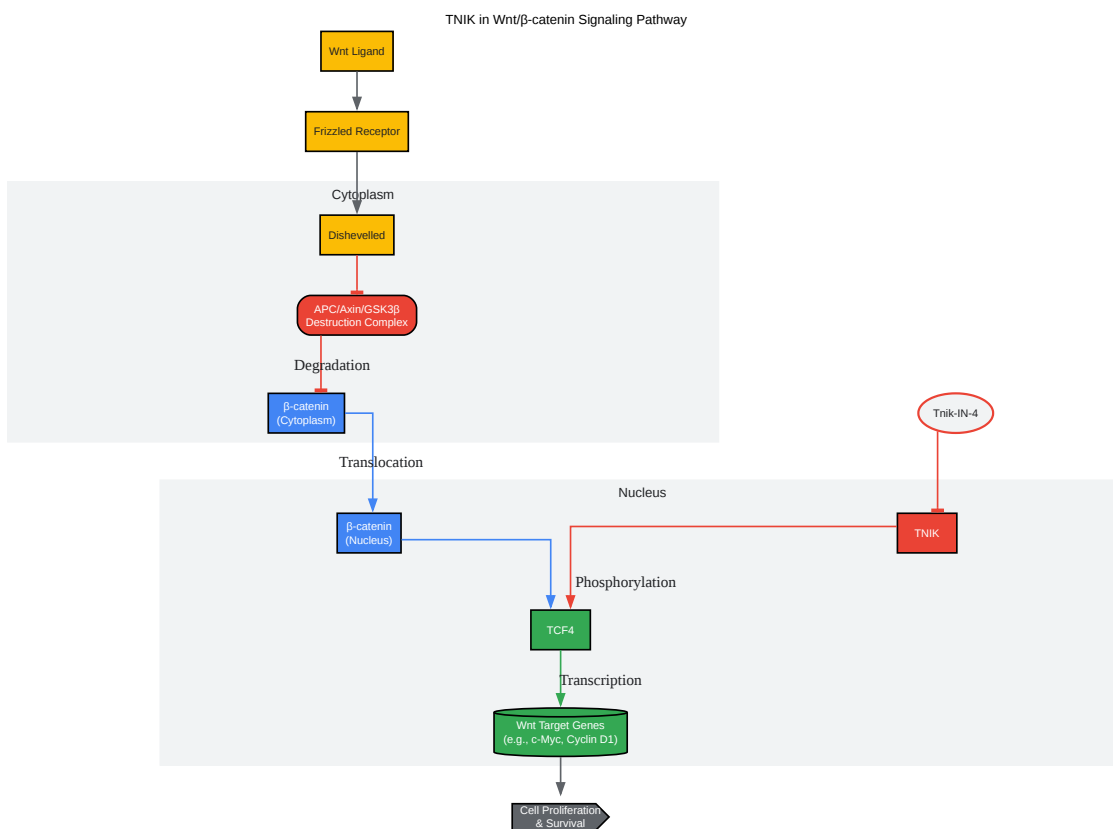
Quantitative Biological Data

The inhibitory activity of **Tnik-IN-4** against TNIK and its anti-proliferative effects on a colorectal cancer cell line are summarized in the following table.

Target/Cell Line	Assay Type	Parameter	Value	Reference
TNIK	Enzymatic Assay	IC50	0.61 μ M	
HCT116	Cell Viability	IC50	36.423 μ M	

Signaling Pathway

Tnik-IN-4 exerts its effects by inhibiting the kinase activity of TNIK, a key component of the Wnt/ β -catenin signaling pathway. In colorectal cancer cells with mutations in the APC gene, β -catenin accumulates in the cytoplasm and translocates to the nucleus. In the nucleus, β -catenin forms a complex with T-cell factor 4 (TCF4). TNIK is recruited to this complex and phosphorylates TCF4, leading to the transcriptional activation of Wnt target genes that drive cell proliferation and survival. By inhibiting TNIK, **Tnik-IN-4** is believed to prevent the phosphorylation of TCF4, thereby downregulating the expression of these target genes.



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